

The Evolving Landscape of Diosbulbin Analogues: A Technical Guide to Their Biological Activities

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Compound of Interest

Compound Name: *Diosbulbin L*

Cat. No.: *B1151918*

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An In-depth Review for Researchers, Scientists, and Drug Development Professionals

Introduction

Diosbulbins, a class of diterpenoid lactones isolated from the tubers of *Dioscorea bulbifera* L., have garnered significant attention in the scientific community for their diverse and potent biological activities. This technical guide provides a comprehensive overview of the current state of research on diosbulbin analogues, with a particular focus on the well-studied Diosbulbin B and C, and related Diosgenin analogues. While the initial intent was to focus on **Diosbulbin L** analogues, a thorough review of the existing literature reveals a notable scarcity of research on this specific compound. Therefore, this guide will synthesize the available data on the more extensively researched analogues, highlighting their therapeutic potential in oncology, inflammation, and neuroprotection, while also underscoring the knowledge gap and potential for future investigation into **Diosbulbin L**.

Anticancer Activities of Diosbulbin Analogues

Recent studies have illuminated the potent anticancer properties of diosbulbin analogues, particularly Diosbulbin C, in non-small cell lung cancer (NSCLC).[1][2][3][4]

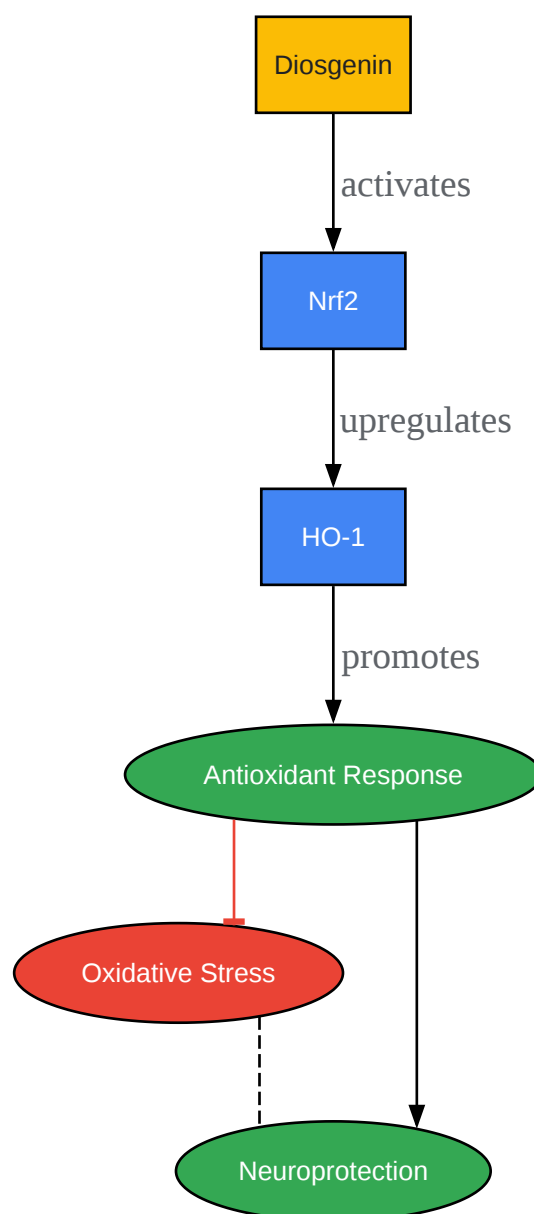
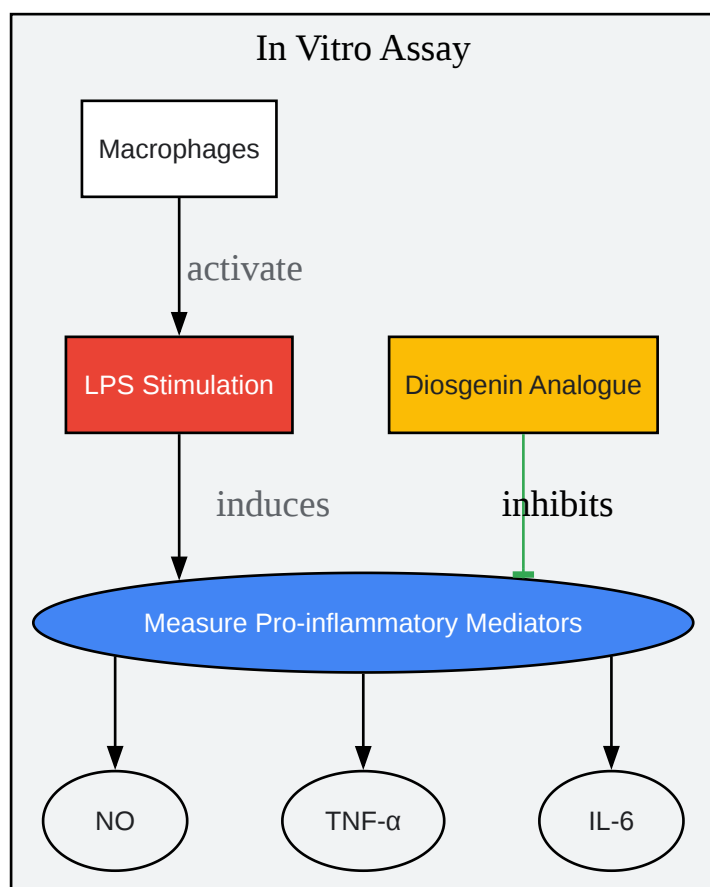
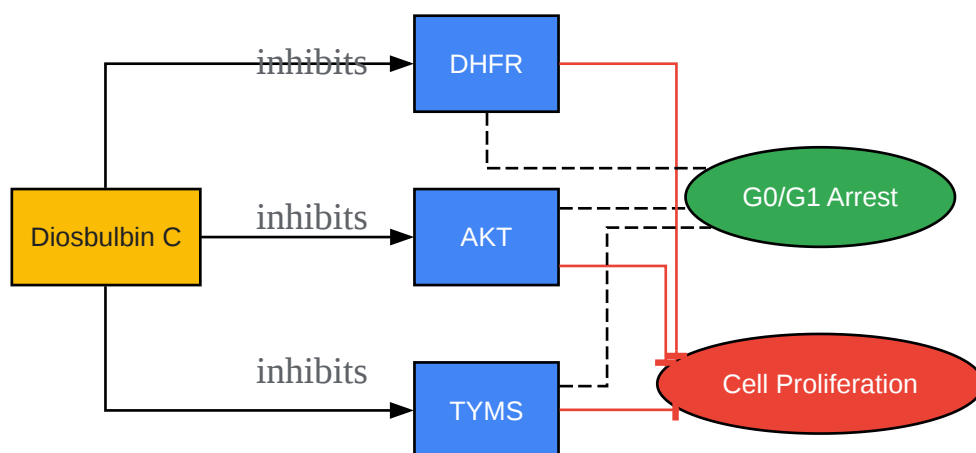
Quantitative Data on Anticancer Activity

The cytotoxic effects of Diosbulbin C have been quantified in various cell lines, demonstrating a dose-dependent inhibition of cell viability.

Analogue	Cell Line	Assay	Endpoint	Value (µM)	Reference
Diosbulbin C	A549 (NSCLC)	CCK-8	IC50	100.2	[3]
Diosbulbin C	NCI-H1299 (NSCLC)	CCK-8	IC50	141.9	[3]
Diosbulbin C	HELF (normal lung)	CCK-8	IC50	228.6	[3]

Mechanism of Action in Cancer

Diosbulbin C exerts its anticancer effects in NSCLC by inducing G0/G1 phase cell cycle arrest. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) This is achieved through the downregulation of key proteins involved in cell cycle progression and proliferation. The proposed signaling pathway involves the inhibition of AKT, Dihydrofolate Reductase (DHFR), and Thymidylate Synthase (TYMS).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)



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